

Personal protective equipment for handling 1-Chloro-4-nitrobenzene

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Compound of Interest

Compound Name: 1-Chloro-4-nitrobenzene

Cat. No.: B041953

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Essential Safety and Handling Guide for 1-Chloro-4-nitrobenzene

This guide provides immediate, essential safety protocols and logistical plans for handling **1-Chloro-4-nitrobenzene**, tailored for researchers, scientists, and drug development professionals. Following these procedures is critical for ensuring laboratory safety and proper chemical management.

Chemical Properties and Hazards

1-Chloro-4-nitrobenzene is a yellow crystalline solid with a sweet odor.^[1] It is toxic if swallowed, inhaled, or in contact with skin.^{[2][3][4][5][6]} This substance is suspected of causing genetic defects and cancer, and may cause damage to organs through prolonged or repeated exposure.^{[2][3][4][5][6]} It is also toxic to aquatic life with long-lasting effects.^{[2][3][5][6]}

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C6H4ClNO2	[6]
Molecular Mass	157.56 g/mol	[2]
Appearance	Lemon yellow crystalline solid	[1][2]
Odor	Sweet	[1]
Melting Point	81 - 84 °C / 177.8 - 183.2 °F	[6]
Boiling Point	242 °C / 467.6 °F	[6]
Flash Point	127 °C / 260.6 °F	[6][7]
Density	1.520 g/cm ³	[1]

Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is mandatory to prevent exposure.

Protection Type	Specification	Rationale
Eye/Face Protection	Chemical safety goggles or a face shield.[2][3][8]	Protects against splashes and dust particles.
Skin Protection	Chemical-resistant gloves (inspect before use) and protective clothing to prevent skin exposure.[2][3][8]	Avoids direct contact, as the chemical is toxic upon skin absorption.[2][9]
Respiratory Protection	Use a NIOSH/MSHA approved respirator in case of inadequate ventilation or when exposure limits may be exceeded.[2][8]	Prevents inhalation of toxic dust or vapors.[3]

Handling and Storage

Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.[\[4\]](#)[\[6\]](#)[\[8\]](#)
- Avoid contact with skin, eyes, and clothing.[\[3\]](#)[\[4\]](#)[\[8\]](#)[\[9\]](#)
- Do not breathe dust or vapors.[\[2\]](#)[\[4\]](#)
- Wash hands thoroughly after handling and before breaks.[\[3\]](#)[\[8\]](#)
- Do not eat, drink, or smoke in the handling area.[\[2\]](#)[\[3\]](#)

Storage:

- Store in a cool, dry, and well-ventilated place.[\[2\]](#)[\[3\]](#)[\[9\]](#)
- Keep the container tightly closed.[\[2\]](#)[\[3\]](#)[\[5\]](#)
- Store locked up.[\[3\]](#)[\[5\]](#)[\[10\]](#)
- Keep away from combustible materials, reducing agents, and strong bases.[\[7\]](#)[\[9\]](#)

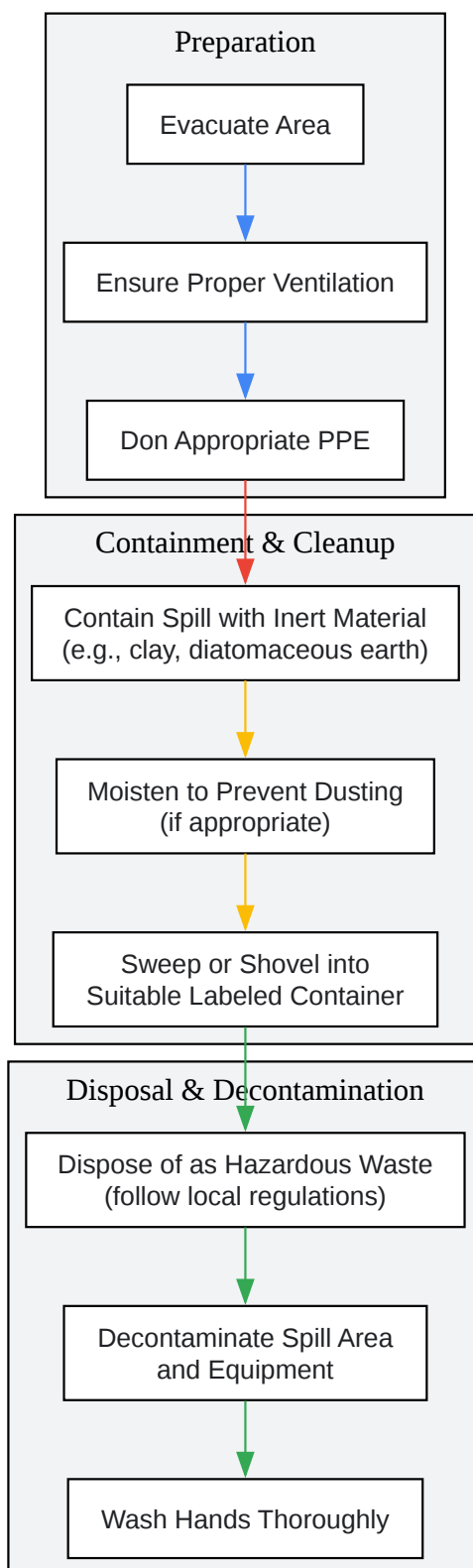
Emergency Procedures

First Aid Measures:

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, provide artificial respiration. Seek immediate medical attention. [2] [4] [8]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek immediate medical attention. [2] [3] [4] [8]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention. [2] [4] [8]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [2] [4] [8]

Spill Response Workflow

The following diagram outlines the procedural steps for managing a **1-Chloro-4-nitrobenzene** spill.



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Workflow for handling a **1-Chloro-4-nitrobenzene** spill.

Disposal Plan

1-Chloro-4-nitrobenzene and its containers must be disposed of as hazardous waste.[2] Contact a licensed professional waste disposal service.[3] Do not allow the chemical to enter drains or the environment.[3][9] All disposal activities must be in accordance with local, regional, and national regulations.[2] Contaminated packaging should be treated as unused product.[3]

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